

# Application Notes: Determination of Arsenic by the Silver Diethyldithiocarbamate Spectrophotometric Method

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## Compound of Interest

Compound Name: Silver diethyldithiocarbamate

Cat. No.: B075075

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## Introduction

The **silver diethyldithiocarbamate** (SDDC) method is a widely recognized and sensitive colorimetric technique for the quantitative determination of arsenic in various samples. This method relies on the reaction of arsine ( $\text{AsH}_3$ ) with a solution of **silver diethyldithiocarbamate** in pyridine or other suitable organic solvents to form a red-colored complex. The intensity of the resulting color, which is directly proportional to the arsenic concentration, is measured using a spectrophotometer. This method is applicable to a wide range of sample types, including drinking water, surface water, wastewater, and biological materials, after appropriate sample preparation.<sup>[1][2][3][4]</sup>

## Principle of the Method

The determination of arsenic by the SDDC method involves a multi-step process:

- **Sample Digestion (for Total Arsenic):** For the determination of total arsenic (both inorganic and organic forms), the sample undergoes an acid digestion step to decompose organic matter and convert all arsenic species into inorganic arsenic(V).<sup>[5][6]</sup>
- **Reduction of Arsenic(V) to Arsenic(III):** Arsenic(V) in the sample is reduced to arsenic(III) using reagents such as potassium iodide and stannous chloride in an acidic medium.<sup>[6][7]</sup>

- **Generation of Arsine Gas:** In a specialized apparatus known as an arsine generator, arsenic(III) is further reduced to gaseous arsine ( $\text{AsH}_3$ ) by the action of zinc in the presence of an acid, typically hydrochloric acid.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- **Gas Scrubbing:** The generated arsine gas is passed through a scrubber containing lead acetate-impregnated glass wool to remove any interfering hydrogen sulfide gas.[\[6\]](#)[\[7\]](#)
- **Formation of a Colored Complex:** The purified arsine gas is then bubbled through an absorber tube containing a solution of **silver diethyldithiocarbamate** in pyridine. The reaction between arsine and SDDC forms a soluble red complex.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- **Spectrophotometric Measurement:** The absorbance of the red solution is measured at a specific wavelength, typically around 535 nm, using a spectrophotometer.[\[2\]](#)[\[6\]](#)[\[7\]](#) The concentration of arsenic is then determined by comparing the absorbance of the sample to a calibration curve prepared from arsenic standards.

#### Quantitative Data Summary

The following tables summarize the key quantitative parameters of the **silver diethyldithiocarbamate** method for arsenic determination.

Table 1: Performance Characteristics

Parameter	Value	References
Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )	535 nm	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Detection Limit	5 - 10 $\mu\text{g/L}$	<a href="#">[2]</a> <a href="#">[9]</a>
Applicable Concentration Range	5 - 200 $\mu\text{g/L}$	<a href="#">[6]</a>
Relative Standard Deviation	$\pm 13.8\%$ (at 40 $\mu\text{g/L}$ )	<a href="#">[2]</a>
Relative Error	0% (at 40 $\mu\text{g/L}$ )	<a href="#">[2]</a>

Table 2: Potential Interferences

Interfering Substance	Effect	Notes	References
Antimony	Positive interference	Forms a colored complex with SDDC.	[10]
Chromium, Cobalt, Copper, Mercury, Molybdenum, Nickel, Silver	Negative interference	Can suppress the generation of arsine.	[2][3]
Hydrogen Sulfide	Positive interference	Can be removed by a lead acetate scrubber.	[2][10]
Nitric Acid	Negative interference	Should be removed by fuming with sulfuric acid.	[2][4]

## Experimental Protocols

### Protocol 1: Preparation of Reagents

- **Silver Diethyldithiocarbamate (SDDC) Solution (0.5% w/v):** Dissolve 0.5 g of **silver diethyldithiocarbamate** in 100 mL of pyridine. Store in a light-resistant bottle. This solution is stable for several weeks.[8]
- **Potassium Iodide Solution (15% w/v):** Dissolve 15 g of potassium iodide (KI) in 100 mL of deionized water. Store in an amber bottle.[6]
- **Stannous Chloride Solution (40% w/v in HCl):** Dissolve 40 g of stannous chloride dihydrate ( $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ ) in 100 mL of concentrated hydrochloric acid.[7]
- **Lead Acetate Solution (10% w/v):** Dissolve 10 g of lead acetate ( $\text{Pb}(\text{C}_2\text{H}_3\text{O}_2)_2 \cdot 3\text{H}_2\text{O}$ ) in 100 mL of deionized water.[6]
- **Arsenic Standard Solution (1000 mg/L):** Dissolve 1.320 g of arsenic trioxide ( $\text{As}_2\text{O}_3$ ) in 10 mL of 1 M sodium hydroxide, and dilute to 1000 mL with deionized water.[6]

- Working Arsenic Standard Solutions: Prepare a series of working standards by diluting the stock solution with deionized water to cover the expected concentration range of the samples.

#### Protocol 2: Sample Preparation (for Total Arsenic)

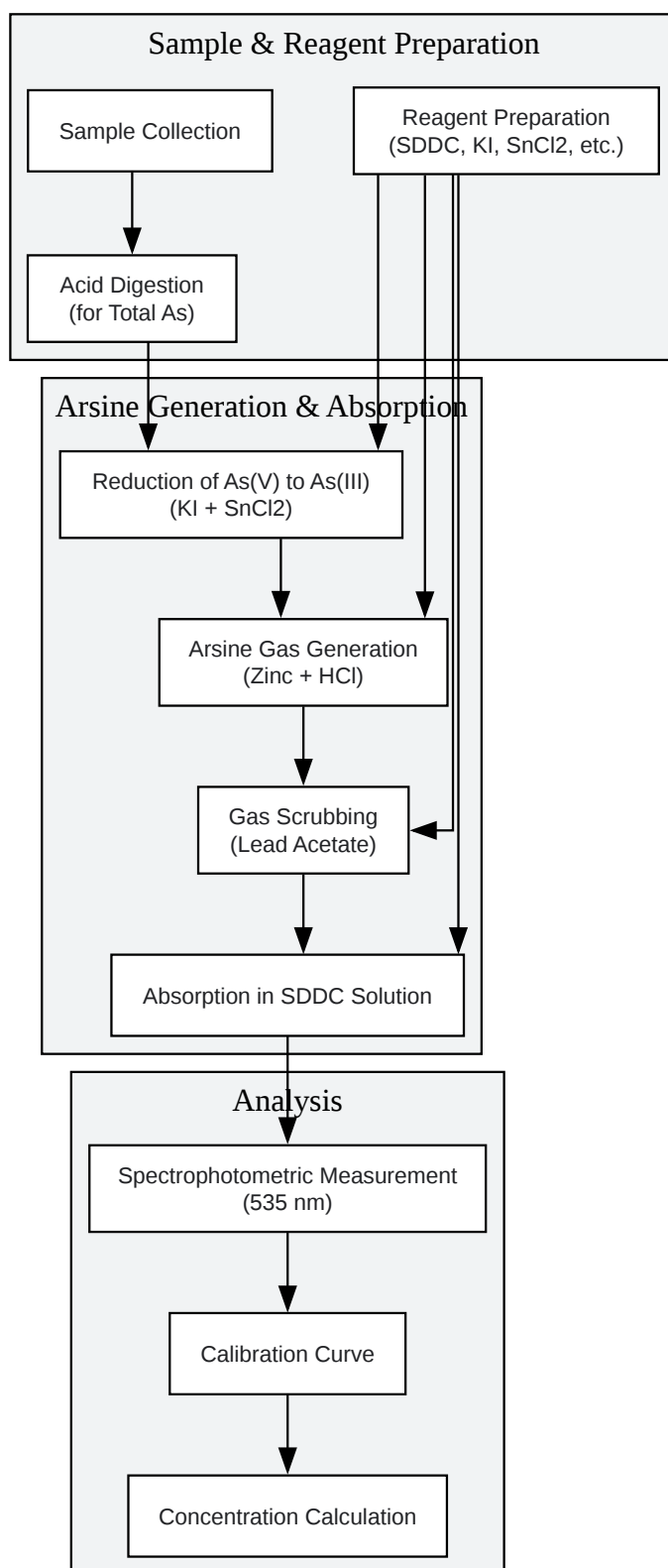
- Pipette a suitable volume of the sample into a digestion flask.
- Add 7 mL of 1:1 sulfuric acid and 5 mL of concentrated nitric acid.[\[5\]](#)
- Heat the flask gently on a hot plate. If charring occurs, add additional nitric acid.[\[5\]](#)
- Continue heating until sulfur trioxide ( $\text{SO}_3$ ) fumes are evolved, indicating the completion of digestion.[\[5\]](#)
- Cool the flask and cautiously add 25 mL of deionized water.[\[5\]](#)
- Reheat the solution to the evolution of  $\text{SO}_3$  fumes to expel any remaining oxides of nitrogen.[\[5\]](#)
- Cool the digest and dilute it to a known volume with deionized water.

#### Protocol 3: Arsine Generation and Measurement

- Apparatus Setup: Assemble the arsine generator, which consists of a reaction flask, a scrubber tube, and an absorber tube. The scrubber tube should be loosely packed with glass wool impregnated with lead acetate solution.[\[7\]](#)
- Sample Introduction: Pipette an aliquot of the prepared sample (or standard) into the reaction flask.
- Addition of Reagents: Add 5 mL of concentrated hydrochloric acid, 2 mL of potassium iodide solution, and 8 drops of stannous chloride solution to the flask. Swirl to mix and allow the reaction to proceed for approximately 15 minutes to ensure the complete reduction of arsenic(V) to arsenic(III).[\[6\]](#)
- Absorber Solution: Add 3.0 mL of the **silver diethyldithiocarbamate** solution to the absorber tube.[\[6\]](#)

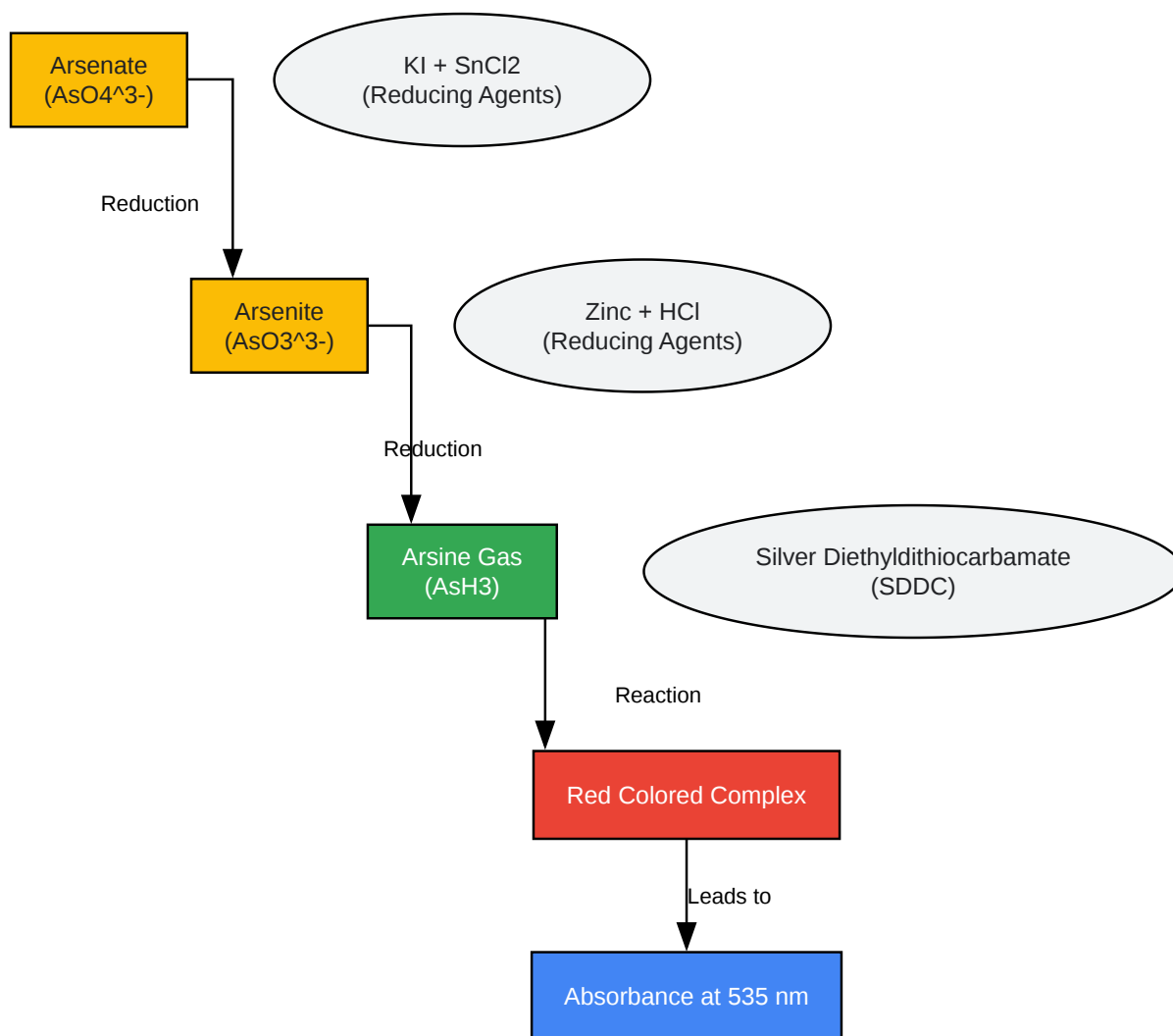
- **Arsine Generation:** Add 3 g of granular zinc to the reaction flask and immediately connect it to the scrubber and absorber assembly. Ensure all connections are airtight to prevent the loss of arsine gas.[\[2\]](#)[\[6\]](#)
- **Reaction Time:** Allow the reaction to proceed for at least 30 minutes to ensure all the arsine has been evolved and absorbed.[\[6\]](#)
- **Spectrophotometric Measurement:** Transfer the SDDC solution from the absorber tube to a cuvette and measure the absorbance at 535 nm against a reagent blank.
- **Calibration Curve:** Prepare a calibration curve by plotting the absorbance of the standard solutions versus their known concentrations.
- **Concentration Determination:** Determine the arsenic concentration in the sample from the calibration curve.

## Visualizations



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Caption: Experimental workflow for arsenic determination.



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Caption: Chemical pathway of the SDDC method.

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